

Personal protective equipment for handling 2,4-Dichloro-5-nitropyrimidine

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Compound of Interest

Compound Name: 2,4-Dichloro-5-nitropyrimidine

Cat. No.: B015318

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Essential Safety and Handling Guide for 2,4-Dichloro-5-nitropyrimidine

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **2,4-Dichloro-5-nitropyrimidine** in a laboratory setting. Adherence to these guidelines is essential for ensuring the safety of all personnel.

Hazard Identification and Personal Protective Equipment (PPE)

2,4-Dichloro-5-nitropyrimidine is a hazardous chemical that poses several risks. It is known to cause skin and serious eye irritation, and may cause respiratory irritation. It may also be harmful if swallowed, inhaled, or absorbed through the skin.^[1] Under fire conditions, it can emit toxic fumes, including nitrogen oxides, carbon monoxide, and hydrogen chloride gas.^{[1][2]}

Due to these hazards, the following personal protective equipment (PPE) is mandatory when handling this compound:

- Eye Protection: Chemical safety goggles or a face shield are required.^{[1][3]}
- Hand Protection: Wear compatible, chemical-resistant gloves. Always inspect gloves for integrity before use.^{[1][3]}

- **Body Protection:** A fully-buttoned laboratory coat or other protective clothing is necessary to prevent skin contact.[1][3]
- **Respiratory Protection:** All handling operations should be conducted within a certified chemical fume hood to avoid inhalation of dust or vapors.[3][2] If there is a risk of dust formation, a NIOSH-approved N95 dust mask or equivalent respirator should be used.[1]

Chemical Properties and Specifications

Key physical and chemical properties of **2,4-Dichloro-5-nitropyrimidine** are summarized below.

Property	Value	Citations
Molecular Formula	C ₄ HCl ₂ N ₃ O ₂	[1][4]
Molecular Weight	193.98 g/mol	[1][4]
Appearance	Light yellow to yellow solid or powder	[5][6][7]
Melting Point	28-32 °C	[5]
Boiling Point	326 °C (at atmospheric pressure)	[1]
0.9 °C (at 0.5 mmHg)	[5]	
Density	~1.74 g/cm ³ (at 20 °C)	[1][6]
Flash Point	>110 °C	[1][6]
Water Solubility	1.0 g/L (at 25 °C)	[1]

Operational Plan: Step-by-Step Handling Protocol

All procedures must be performed in a designated area, such as a chemical fume hood, and eyewash stations and safety showers must be readily accessible.[2]

- Preparation:

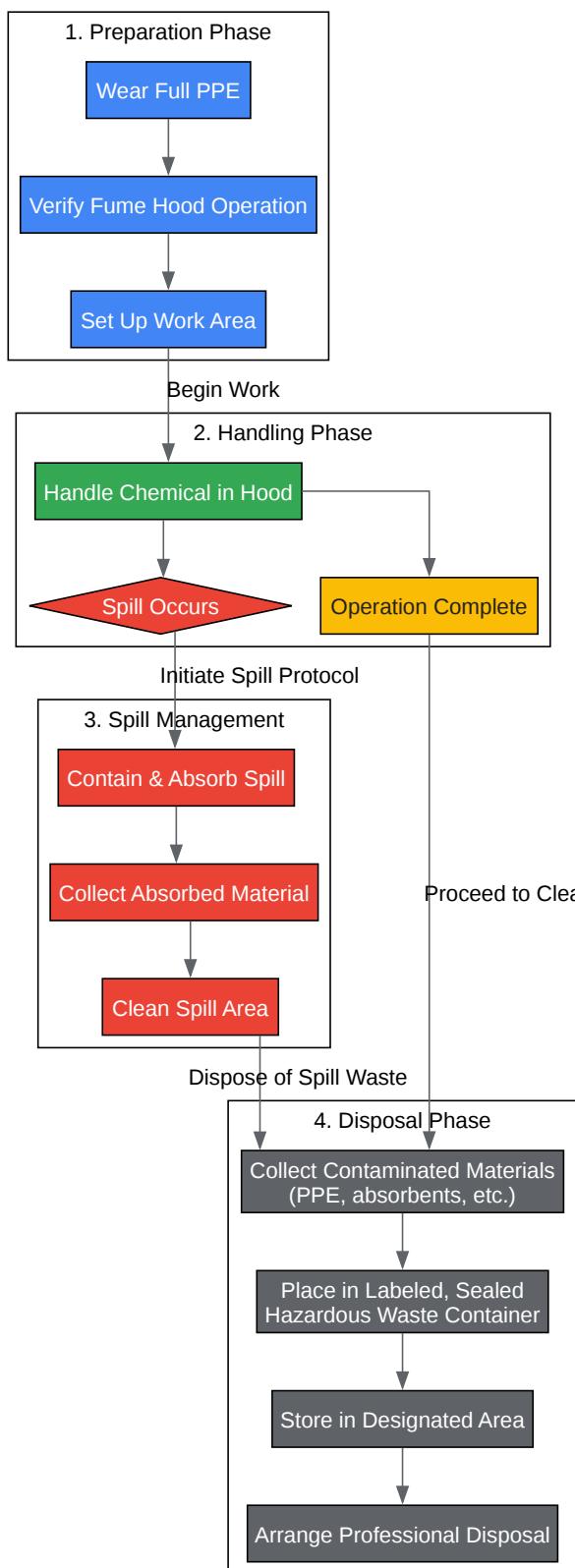
- Before beginning work, ensure all required PPE is correctly worn.
- Confirm that the chemical fume hood is functioning properly.
- Prepare all necessary equipment and reagents to minimize movement and potential for spills.

• Handling:

- Avoid direct contact with the chemical. Do not get it in eyes, on skin, or on clothing.[\[2\]](#)
- Avoid breathing in dust or fumes.[\[2\]\[6\]](#)
- Weigh and transfer the chemical carefully to prevent the generation of dust.
- Keep the container tightly closed when not in use.[\[3\]\[2\]](#)

• In Case of Exposure or Spills:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers. Seek immediate medical attention.[\[1\]\[2\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical advice if irritation occurs.[\[1\]\[2\]\[8\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]\[2\]](#)
- Small Spills: Wearing appropriate PPE, sweep up the spilled material, place it in a sealed bag or container for waste disposal, and avoid raising dust. Ventilate the area and wash the spill site after the material has been collected.[\[1\]\[3\]](#)
- Large Spills: Evacuate the area immediately and contact your institution's Environmental Health and Safety (EHS) department.[\[3\]](#)

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Caption: Workflow for handling **2,4-Dichloro-5-nitropyrimidine** from preparation to disposal.

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste, including unused **2,4-Dichloro-5-nitropyrimidine** and any contaminated materials (e.g., gloves, absorbent pads, paper towels), in a designated, leak-proof, and sealable container that is chemically compatible.[3]
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**2,4-Dichloro-5-nitropyrimidine**," and an indication of its hazards (e.g., "Irritant," "Toxic").[3]
- Segregation and Storage:
 - Do not mix this waste with other chemical waste streams.[3] It is incompatible with strong oxidizing agents, strong acids, and strong bases.[3][2]
 - Store the sealed waste container in a cool, dry, and well-ventilated satellite accumulation area, away from heat or ignition sources.[3] Utilize secondary containment to prevent spills.[3]
- Final Disposal:
 - The ultimate disposal of the hazardous waste must be conducted by a licensed professional disposal company or your institution's EHS department in accordance with all local, regional, and national regulations.[3][2][6] Do not pour waste down the drain.[3][2]

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